

A Comparative Guide to the Analytical Characterization of Nonyl 10-bromodecanoate

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Compound of Interest

Compound Name: Nonyl 10-bromodecanoate

Cat. No.: B15552597

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the primary analytical methods for the characterization of **Nonyl 10-bromodecanoate**, a key intermediate in the synthesis of various lipid-based molecules. The following sections detail the experimental protocols and expected data from Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Chromatographic techniques. The data presented for **Nonyl 10-bromodecanoate** is predicted based on established principles and data from structurally analogous compounds.

Data Presentation: At-a-Glance Comparison of Analytical Methods

The following table summarizes the key quantitative data and qualitative information obtained from the principal analytical techniques used to characterize **Nonyl 10-bromodecanoate**.

Analytical Technique	Information Obtained	Predicted Key Data Points for Nonyl 10-bromodecanoate
¹ H NMR Spectroscopy	Elucidation of the proton environment of the molecule, including chemical shifts, integration, and multiplicity.	- Triplet at ~4.05 ppm (2H, -CH ₂ -O-) - Triplet at ~3.40 ppm (2H, -CH ₂ -Br) - Multiplet at ~2.28 ppm (2H, -C(=O)-CH ₂ -) - Multiplets at ~1.2-1.9 ppm (28H, aliphatic -CH ₂ -) - Triplet at ~0.88 ppm (3H, -CH ₃)
¹³ C NMR Spectroscopy	Identification of all unique carbon atoms in the molecule.	- ~173.5 ppm (-C=O) - ~65.0 ppm (-CH ₂ -O-) - ~34.0 ppm (-CH ₂ -Br) - ~32.0-22.0 ppm (aliphatic -CH ₂ - carbons) - ~14.0 ppm (-CH ₃)
Mass Spectrometry (MS)	Determination of the molecular weight and fragmentation pattern for structural confirmation.	- Molecular Ion (M ⁺): m/z 376/378 (due to bromine isotopes) - Key Fragments: McLafferty rearrangement, loss of C ₉ H ₁₉ O•, loss of Br•, and cleavage of the ester bond.
FTIR Spectroscopy	Identification of functional groups present in the molecule.	- Strong C=O stretch at ~1740 cm ⁻¹ (ester) - C-O stretch at ~1170 cm ⁻¹ (ester) - C-H stretches at ~2850-2960 cm ⁻¹ (alkane) - C-Br stretch at ~650 cm ⁻¹
Gas Chromatography (GC)	Assessment of purity and quantification.	Retention time dependent on column and conditions.
High-Performance Liquid Chromatography (HPLC)	Assessment of purity and quantification.	Retention time dependent on column and conditions.

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Sample Preparation: Dissolve approximately 10-20 mg of **Nonyl 10-bromodecanoate** in 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- ^1H NMR Acquisition:
 - Pulse Sequence: Standard single-pulse experiment.
 - Spectral Width: 0-12 ppm.
 - Number of Scans: 16-32.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Pulse Sequence: Proton-decoupled experiment (e.g., zgpg30).
 - Spectral Width: 0-200 ppm.
 - Number of Scans: 1024-4096 (due to the lower natural abundance of ^{13}C).
 - Relaxation Delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Chemical shifts are referenced to the residual solvent peak (CDCl_3 : $\delta\text{H} = 7.26$ ppm, $\delta\text{C} = 77.16$ ppm).

Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, typically coupled with a Gas Chromatograph (GC-MS) for sample introduction and separation.
- Ionization Method: Electron Ionization (EI) is a common method for this type of molecule.

- GC-MS Conditions:
 - GC Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Start at 100°C, hold for 2 minutes, then ramp to 280°C at a rate of 15°C/min, and hold for 5 minutes.
 - MS Transfer Line Temperature: 280°C.
- MS Acquisition:
 - Mass Range: m/z 40-500.
 - Scan Speed: 2 scans/second.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Instrumentation: An FTIR spectrometer.
- Sample Preparation: A small drop of neat liquid **Nonyl 10-bromodecanoate** is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Acquisition:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.

- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Gas Chromatography (GC)

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., HP-5, 30 m x 0.32 mm i.d., 0.25 μ m film thickness).
- Carrier Gas: Nitrogen or Helium at a constant flow rate.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.
- Oven Temperature Program: Start at 150°C, hold for 1 minute, then ramp to 280°C at 20°C/min, and hold for 10 minutes.
- Sample Preparation: Prepare a dilute solution of **Nonyl 10-bromodecanoate** in a suitable solvent like dichloromethane or ethyl acetate.
- Data Analysis: Determine the retention time and calculate the peak area to assess purity.

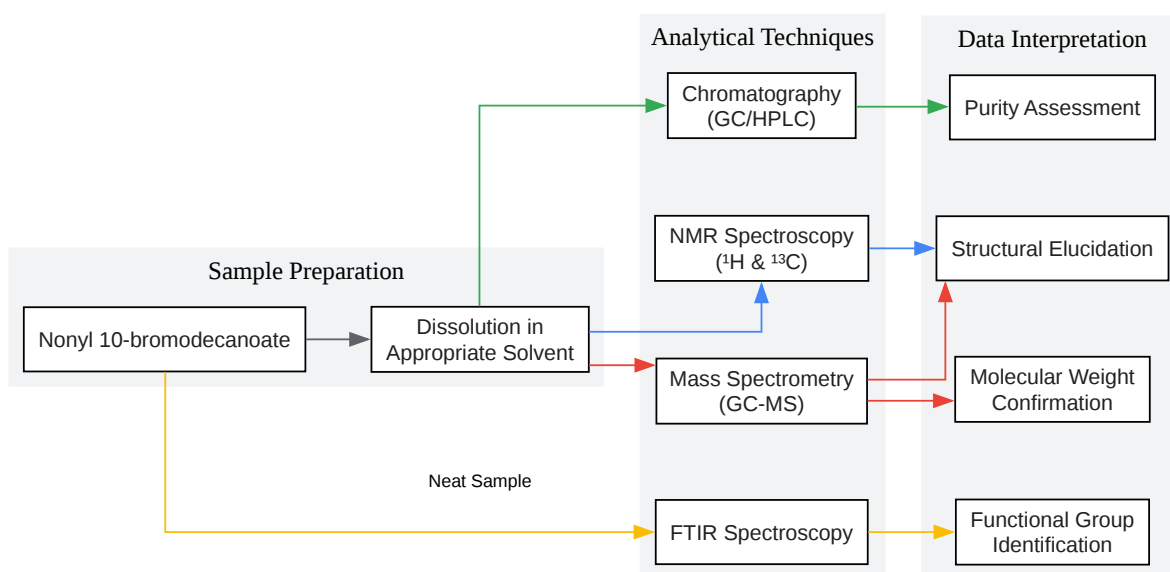
High-Performance Liquid Chromatography (HPLC)

- Instrumentation: An HPLC system with a UV or an Evaporative Light Scattering Detector (ELSD).
- Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water.
 - Solvent A: Water
 - Solvent B: Acetonitrile
 - Gradient: Start with 70% B, increase to 100% B over 15 minutes, hold for 5 minutes.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 210 nm (for the ester carbonyl) or ELSD.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition.
- Data Analysis: Determine the retention time and peak area for purity assessment.

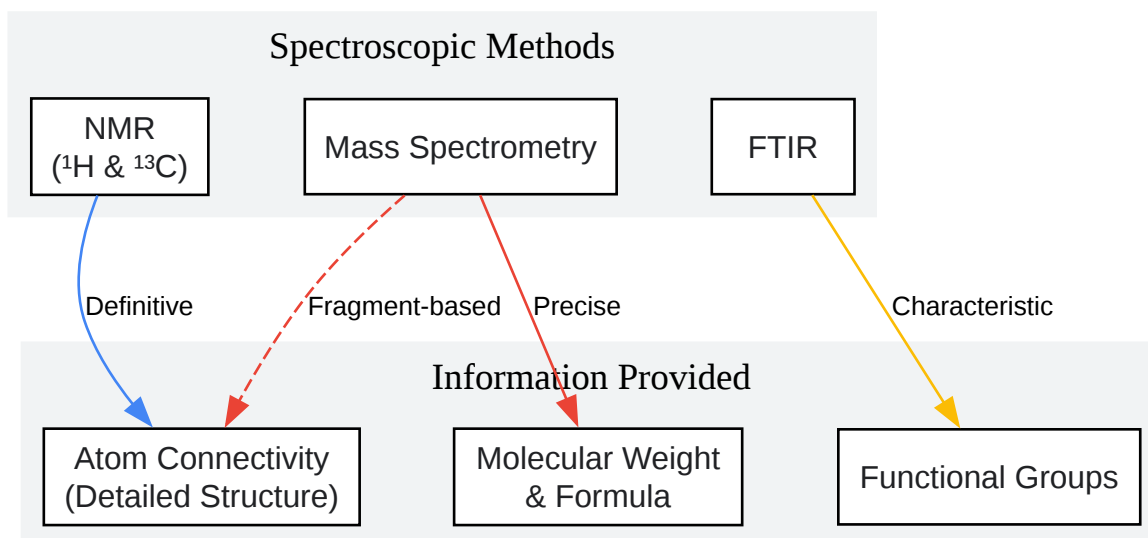
Mandatory Visualization

The following diagrams illustrate the general analytical workflow and a comparison of the information provided by the primary spectroscopic techniques.



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Caption: General workflow for the analytical characterization of **Nonyl 10-bromodecanoate**.



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Caption: Comparison of information from key spectroscopic methods for structural analysis.

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